

Solubility of Pentaerythritol Tetraricinoleate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Pentaerythritol tetraricinoleate

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Introduction

Pentaerythritol tetraricinoleate (PETR) is a complex tetraester synthesized from pentaerythritol and ricinoleic acid.[1][2] Ricinoleic acid, the primary fatty acid in castor oil, imparts unique properties to the resulting ester. PETR is a clear, viscous, and oily liquid at room temperature, characterized by a high molecular weight.[2] Its molecular structure, featuring a central neopentane core and four long, hydrophobic ricinoleate chains, dictates its physical and chemical properties, most notably its solubility profile. This technical guide provides a comprehensive overview of the solubility of **Pentaerythritol tetraricinoleate** in various organic solvents, details experimental protocols for solubility determination, and presents a logical workflow for such experiments. This information is critical for professionals in pharmaceuticals, cosmetics, and industrial lubricants where PETR is utilized as an emollient, plasticizer, or lubricant base.[1][2]

Chemical and Physical Properties of Pentaerythritol Tetraricinoleate

- Molecular Formula: $C_{77}H_{140}O_{12}$
- Molecular Weight: Approximately 1253.9 g/mol
- Appearance: Clear, viscous, oily liquid[2]

- Key Features: The molecule's structure is dominated by the long, hydrophobic fatty acid chains, making it highly non-polar. The ester linkages provide sites for potential hydrolysis under strong acidic or basic conditions.^[1]

Solubility Profile of Pentaerythritol Tetraricinoleate

The solubility of a substance is fundamentally governed by the principle of "like dissolves like." Given the predominantly non-polar, hydrocarbon nature of **Pentaerythritol tetraricinoleate**, it exhibits high solubility in non-polar organic solvents and limited to no solubility in polar solvents, particularly water.

Qualitative Solubility Data

While precise quantitative solubility data for **Pentaerythritol tetraricinoleate** is not readily available in published literature, extensive qualitative data from technical data sheets and scientific articles allows for a clear understanding of its solubility characteristics. For many applications of PETR, its miscibility and compatibility with other oils and non-polar substances are the primary considerations.

Solvent Class	Specific Solvents	Solubility/Miscibility	Reference(s)
Non-Polar Solvents	Hexane, Cyclohexane, Toluene, Chloroform	High solubility / Miscible	^[2]
Polar Aprotic Solvents	Acetone, Dimethylformamide (DMF)	Moderate to good solubility	^[2]
Alcohols	Ethanol, Methanol	Soluble / Miscible	^[1]
Ethers	Diethyl ether	Soluble / Miscible	^[1]
Water	Water	Practically insoluble / Immiscible	^[1] ^[2]

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the gravimetric determination of the solubility of a viscous substance like **Pentaerythritol tetraricinoleate**. This method is based on standard laboratory procedures for solubility assessment.

Objective: To determine the solubility of **Pentaerythritol tetraricinoleate** in a given organic solvent at a specified temperature.

Materials:

- **Pentaerythritol tetraricinoleate** (high purity)
- Selected organic solvent (analytical grade)
- Saturated solution of the solvent with PETR (for seeding, optional)
- Analytical balance (accurate to ± 0.0001 g)
- Temperature-controlled shaker bath or incubator
- Vials with screw caps
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Evaporating dish or pre-weighed beaker
- Vacuum oven or desiccator

Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **Pentaerythritol tetraricinoleate** to a known volume of the selected organic solvent in a sealed vial. An excess is ensured when a visible amount of undissolved PETR remains.
 - Place the vial in a temperature-controlled shaker bath set to a temperature slightly above the target temperature to facilitate dissolution.

- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure maximum dissolution.
- Equilibration:
 - Reduce the temperature of the shaker bath to the target experimental temperature.
 - Allow the solution to equilibrate at this temperature for at least 24 hours. During this time, the excess solute will precipitate out, and the solution will become saturated at the target temperature. If precipitation is slow, a seed crystal of PETR can be added.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, carefully withdraw a known volume of the supernatant using a pre-warmed syringe to avoid premature precipitation.
 - Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or beaker. This step is crucial to remove any undissolved micro-particles.
- Solvent Evaporation:
 - Weigh the evaporating dish with the filtered solution to determine the exact mass of the solution.
 - Place the evaporating dish in a vacuum oven at a moderate temperature to evaporate the solvent completely. The temperature should be high enough to facilitate evaporation but low enough to avoid degradation of the PETR.
 - Alternatively, the solvent can be evaporated under a stream of inert gas (e.g., nitrogen).
- Determination of Solute Mass:
 - Once the solvent is completely evaporated, place the evaporating dish in a desiccator to cool to room temperature.
 - Weigh the evaporating dish containing the dried PETR residue.

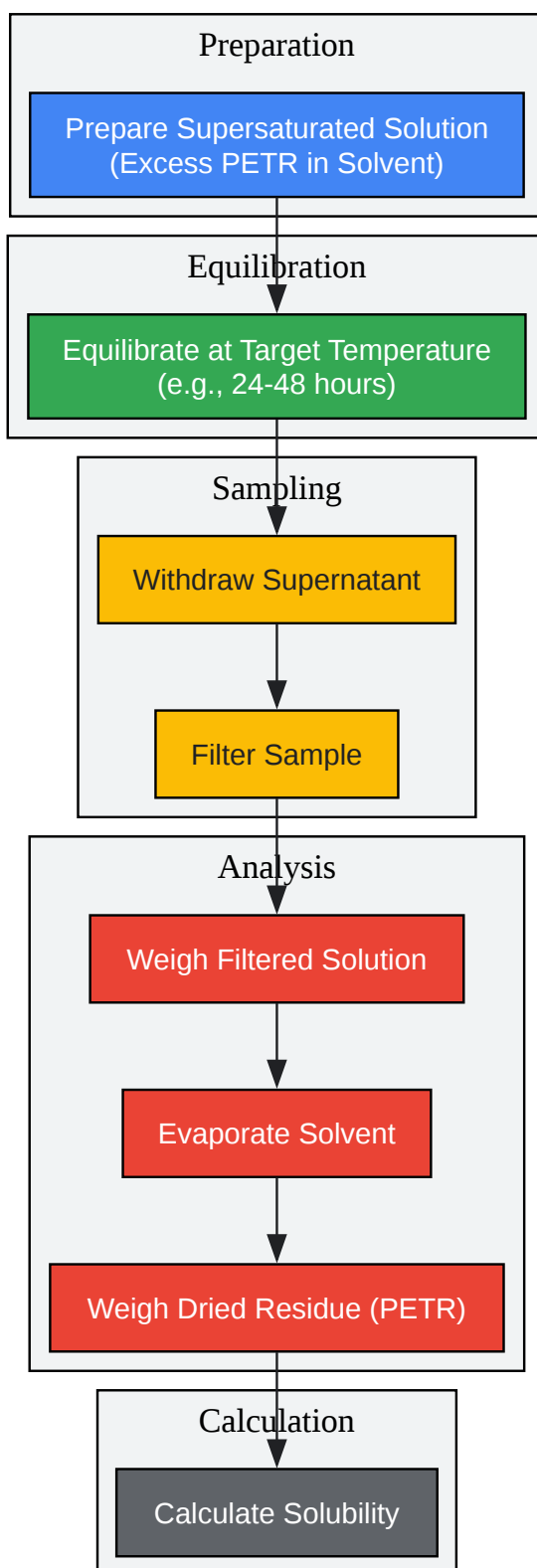
- The mass of the dissolved PETR is the final mass of the dish minus the initial tare mass of the dish.
- Calculation of Solubility:
 - The mass of the solvent is the mass of the solution minus the mass of the dissolved PETR.
 - Solubility is typically expressed as grams of solute per 100 grams of solvent or grams of solute per 100 mL of solvent.

Safety Precautions:

- All procedures should be performed in a well-ventilated fume hood.
- Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.
- Consult the Safety Data Sheets (SDS) for both **Pentaerythritol tetraricinoleate** and the specific organic solvent being used.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of **Pentaerythritol tetraricinoleate**.

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References

- 1. Buy Pentaerythritol tetraricinoleate (EVT-1507969) | 126-56-7 [evitachem.com]
- 2. Buy Pentaerythritol tetraricinoleate | 126-56-7 [smolecule.com]
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